

# An In-depth Technical Guide to 4-Bromo-2-(trifluoromethoxy)aniline

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## Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethoxy)aniline

Cat. No.: B071504

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This technical guide provides a detailed overview of the molecular structure, weight, and key chemical properties of **4-Bromo-2-(trifluoromethoxy)aniline**. This compound is a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals, with its bromine and trifluoromethoxy groups offering versatile reactivity for creating complex molecules.<sup>[1]</sup>

## Molecular and Chemical Data

The following table summarizes the key quantitative data for **4-Bromo-2-(trifluoromethoxy)aniline**.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrF <sub>3</sub> NO[1][2]
Molecular Weight	256.02 g/mol [1][2]
CAS Number	175278-09-8[1][2]
Appearance	Clear pale yellow liquid[1]
Melting Point	26 - 27 °C[1]
Boiling Point	98-100 °C/15 mmHg
Density	1.691 - 1.7 g/mL at 25 °C[1]
Refractive Index	n <sub>20</sub> /D 1.5130
Purity	≥ 97%

## Molecular Structure

The structure of **4-Bromo-2-(trifluoromethoxy)aniline** is characterized by a benzene ring substituted with a bromine atom at the fourth position, an amino group at the first position, and a trifluoromethoxy group at the second position.

Caption: Molecular structure of **4-Bromo-2-(trifluoromethoxy)aniline**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. calpaclab.com [calpaclab.com]
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